

Trimethylammonium bromide molecular weight and formula

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Compound of Interest

Compound Name: Trimethylammonium bromide

Cat. No.: B3050748

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An In-depth Technical Guide to Trimethylammonium Bromide

For researchers, scientists, and professionals in drug development, a thorough understanding of the fundamental properties of chemical compounds is paramount. This guide provides core technical information on **trimethylammonium bromide**, a quaternary ammonium salt with applications in organic synthesis and biochemical protocols.

Core Properties of Trimethylammonium Bromide

Trimethylammonium bromide is a quaternary ammonium salt consisting of a central nitrogen atom bonded to three methyl groups and a bromide ion.^[1] It is typically a white crystalline solid soluble in water and polar organic solvents.^[1]

Quantitative Data Summary

The fundamental molecular properties of **trimethylammonium bromide** are summarized in the table below.

Property	Value
Molecular Formula	$C_3H_{10}BrN$ ^{[2][3][4]} or $C_3H_9N \cdot HBr$ ^{[1][5]}
Molecular Weight	140.02 g/mol ^{[2][3][4][5][6]}
IUPAC Name	N,N-dimethylmethanamine;hydrobromide ^[2] or trimethylazanium bromide ^[3]
CAS Number	2840-24-6 ^{[2][3]}

Applications and Experimental Protocols

Trimethylammonium bromide serves as a versatile compound in various laboratory settings. Its utility is notable in its role as a phase transfer catalyst and as a component in buffer solutions for DNA extraction.^{[1][5]}

Experimental Protocol: Phase Transfer Catalysis

One of the significant applications of **trimethylammonium bromide** is as a phase transfer catalyst in heterogeneous reaction mixtures.^[1] This protocol outlines a general methodology for a substitution reaction between an aqueous solution of a nucleophile and an organic-soluble substrate.

Objective: To facilitate the reaction between a water-soluble nucleophile and an organic-soluble substrate using **trimethylammonium bromide** as a phase transfer catalyst.

Materials:

- Organic substrate (e.g., an alkyl halide) dissolved in a non-polar organic solvent (e.g., toluene, dichloromethane).
- Aqueous solution of a nucleophilic salt (e.g., sodium cyanide, sodium azide).
- Trimethylammonium bromide** (catalytic amount, typically 1-5 mol%).
- Reaction vessel equipped with a magnetic stirrer and reflux condenser.
- Separatory funnel.

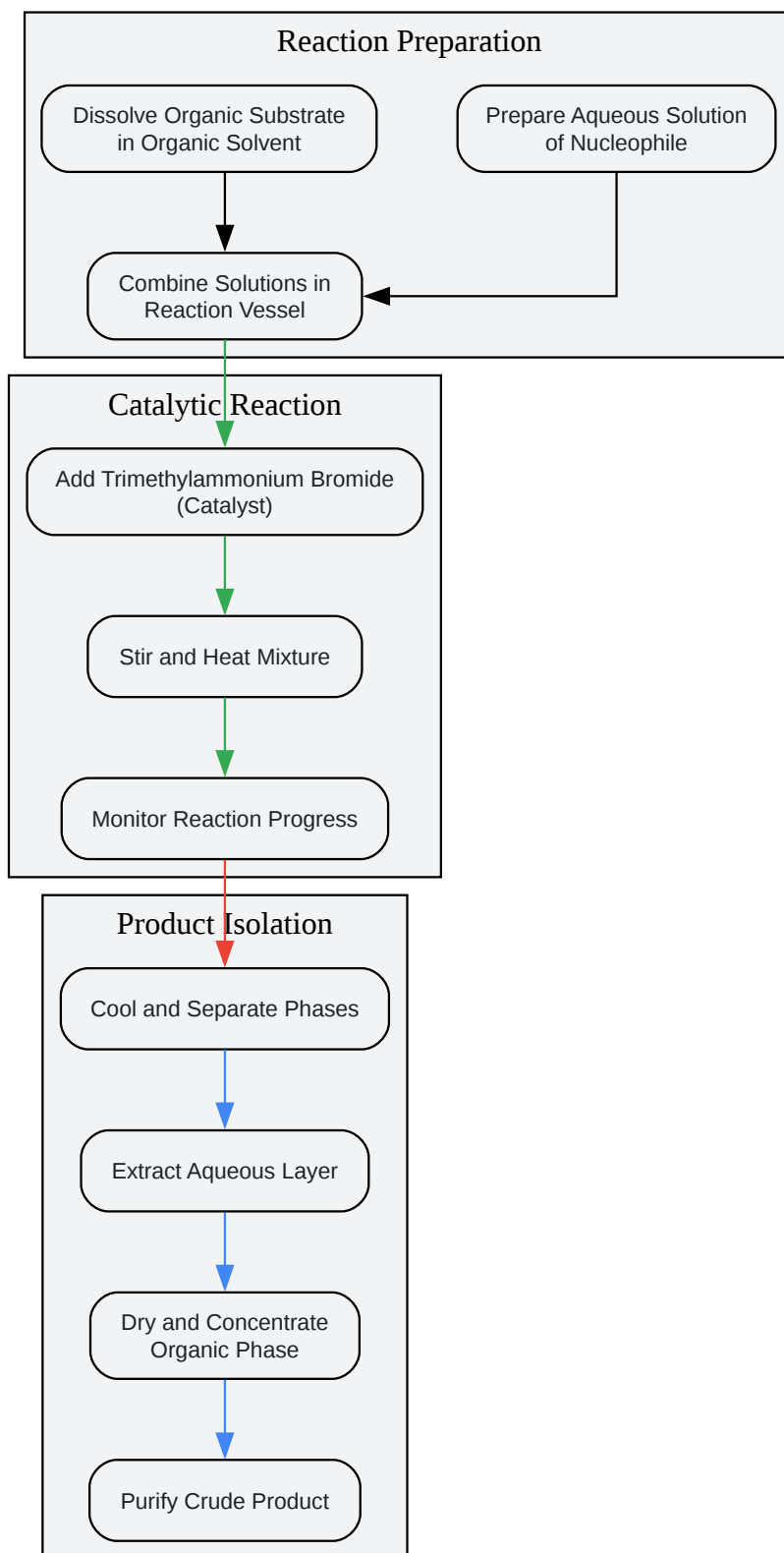
- Drying agent (e.g., anhydrous magnesium sulfate).
- Rotary evaporator.

Methodology:

- **Reaction Setup:** The organic substrate, dissolved in the chosen organic solvent, is added to the reaction vessel.
- **Aqueous Phase Addition:** The aqueous solution of the nucleophile is added to the same vessel, forming a biphasic system.
- **Catalyst Introduction:** A catalytic amount of **trimethylammonium bromide** is added to the reaction mixture.
- **Reaction Conditions:** The mixture is stirred vigorously to ensure adequate mixing of the two phases. The reaction may be heated to reflux to increase the reaction rate, depending on the specific substrates.
- **Monitoring:** The progress of the reaction is monitored by a suitable analytical technique, such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** Upon completion, the reaction mixture is allowed to cool to room temperature. The organic and aqueous layers are separated using a separatory funnel.
- **Extraction:** The aqueous layer is typically extracted one or more times with the organic solvent to recover any remaining product.
- **Drying and Concentration:** The combined organic extracts are dried over an anhydrous drying agent, filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification:** The crude product can be further purified by techniques such as recrystallization or column chromatography.

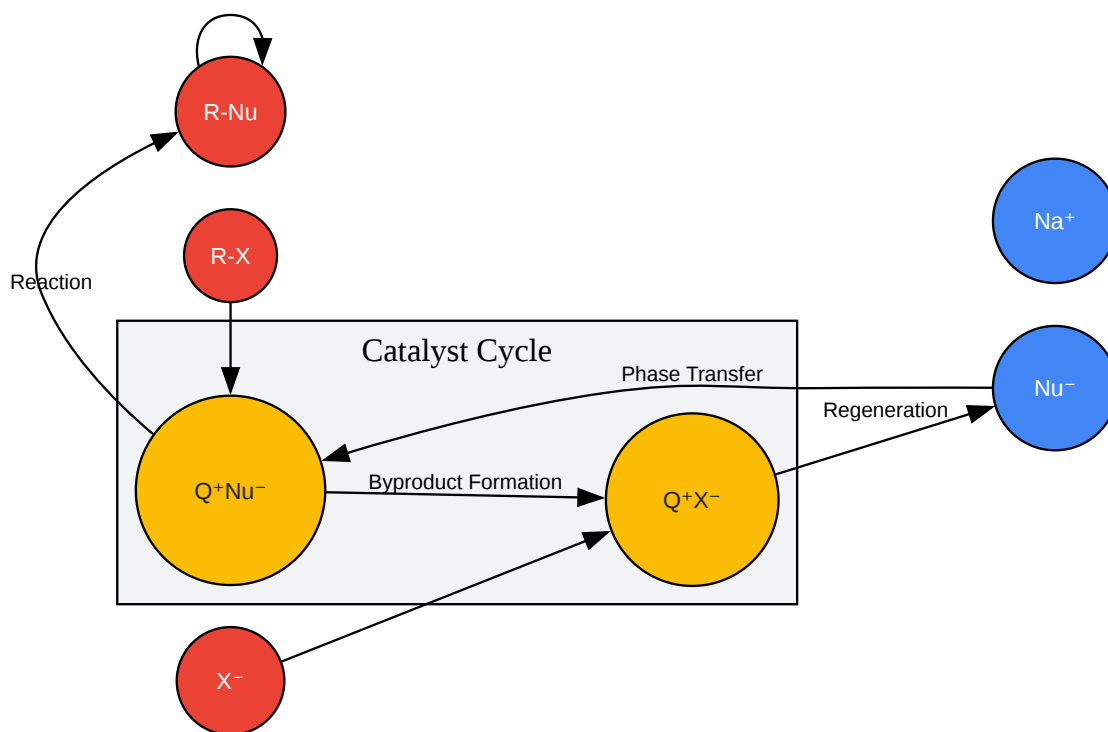
Visualizing Experimental Workflows

To better illustrate the logical flow of processes involving **trimethylammonium bromide**, the following diagrams are provided in the DOT language for use with Graphviz.



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Caption: Workflow for a Phase Transfer Catalyzed Reaction.

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Caption: Mechanism of Phase Transfer Catalysis.

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References

- 1. CAS 2840-24-6: trimethylammonium bromide | CymitQuimica [cymitquimica.com]
- 2. Trimethylammonium bromide | $C_3H_{10}BrN$ | CID 71370 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. Trimethyl ammonium bromide | C₃H₁₀BrN | CID 14544808 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Trimethylammonium bromide | 2840-24-6 | Benchchem [benchchem.com]
- 5. Trimethylammonium Bromide | 2840-24-6 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 6. cenmed.com [cenmed.com]
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